

Personal protective equipment for handling ST-2560

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Compound of Interest

Compound Name: ST-2560

Cat. No.: B15589174

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Essential Safety and Handling Guide for ST-2560

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling the potent and selective NaV1.7 sodium channel inhibitor **ST-2560**. Given that **ST-2560** is a derivative of the neurotoxin saxitoxin, stringent safety protocols are imperative. This guide offers procedural, step-by-step guidance to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

Substance Identification and Hazard Overview

ST-2560 is a potent neurotoxin that selectively inhibits the NaV1.7 sodium channel.^{[1][2][3]} It is a derivative of saxitoxin, a paralytic shellfish toxin.^{[1][4][5][6]} In non-human primates, **ST-2560** has demonstrated analgesic effects but has also been shown to cause a dose-dependent reduction in blood pressure, indicating potential cardiovascular side effects.^{[7][8][9][10]}

It is also important to note that the catalog number **ST-2560** from Combi-Blocks refers to 4,4-Dimethylpiperidine hydrochloride (CAS: 38646-68-3).^[11] The Safety Data Sheet for this compound indicates it can cause severe skin burns and eye damage.^[11] Researchers must verify the identity of the substance they are handling. This guide primarily focuses on the NaV1.7 inhibitor **ST-2560**.

Hazard Summary:

Hazard Class	Description
Acute Toxicity	Potent neurotoxin.[4][5][6] Can cause paralysis and respiratory failure at sufficient doses.[4][5][6]
Organ Toxicity	Primarily targets the nervous system by blocking sodium channels.[1][2] Potential for cardiovascular effects, including hypotension.[7][8][9][10]
Skin and Eye Irritation	Assumed to be a significant irritant based on related compounds. The hydrochloride salt form may be corrosive.[11]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to prevent exposure. The following table outlines the minimum required PPE for handling **ST-2560**.

Body Part	Required PPE	Specifications
Hands	Double Nitrile Gloves	Ensure gloves are inspected before use. Change gloves frequently and immediately if contaminated.
Eyes/Face	Safety Goggles and Face Shield	Goggles should provide a complete seal around the eyes. A face shield should be worn when handling larger quantities or if there is a splash risk.
Body	Laboratory Coat	A buttoned lab coat is mandatory. Consider a disposable gown for procedures with a higher risk of contamination.
Respiratory	N95 Respirator or Higher	A properly fitted N95 respirator is the minimum requirement. For procedures that may generate aerosols, a powered air-purifying respirator (PAPR) is recommended.

Operational Plan: Step-by-Step Handling Procedures

3.1. Preparation and Engineering Controls:

- Designated Area: All work with **ST-2560** must be conducted in a designated area, such as a chemical fume hood or a Class II biological safety cabinet, to control for airborne particles and aerosols.[\[12\]](#)
- Emergency Preparedness: Ensure an emergency eyewash station and safety shower are immediately accessible. Have a spill kit specifically for potent compounds readily available.

- Restricted Access: Only trained and authorized personnel should be allowed in the designated handling area.

3.2. Handling Solid **ST-2560**:

- Weighing: If weighing the solid compound, do so within a containment device such as a glove box or a fume hood with a draft shield to prevent dissemination of the powder.
- Avoid Inhalation: Do not breathe dust or powder. Use appropriate respiratory protection at all times.[\[12\]](#)
- Prevent Contact: Avoid all direct contact with the skin, eyes, and clothing.

3.3. Handling **ST-2560** in Solution:

- Solvent Selection: Use the appropriate solvent as specified in the experimental protocol.
- Splash Guard: Use a splash guard within the fume hood when transferring solutions.
- Pipetting: Use only calibrated mechanical pipettes with disposable tips. Never pipette by mouth.

Disposal Plan

All waste contaminated with **ST-2560** must be treated as hazardous.

- Solid Waste: Contaminated PPE (gloves, gowns, etc.), disposable labware, and any unused solid **ST-2560** should be collected in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: All solutions containing **ST-2560** should be collected in a designated, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety department.
- Decontamination: All non-disposable equipment and work surfaces must be decontaminated. A 10% bleach solution left for a contact time of at least 30 minutes is an effective method for inactivating saxitoxin and its derivatives.[\[12\]](#)

Experimental Protocols and Visualizations

Logical Workflow for Safe Handling of ST-2560



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Caption: Logical workflow for the safe handling of **ST-2560**.

This guide is intended to provide essential safety information. Always consult your institution's specific safety protocols and the most current Safety Data Sheet for the compound you are using. Your safety is paramount.

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